

Side-by-Side Dissolution Profiling of (S)-4-Cyanothiazolidine Hydrochloride Formulations

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Compound of Interest

Compound Name: (S)-4-Cyanothiazolidine
hydrochloride

Cat. No.: B13389318

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A Technical Comparison Guide for Developmental Formulations

Executive Summary & Study Rationale

(S)-4-Cyanothiazolidine hydrochloride is a critical chiral intermediate and functional scaffold often utilized in the synthesis of dipeptidyl peptidase-4 (DPP-4) inhibitors. In the context of drug development, researchers frequently evaluate this compound either as a model Active Pharmaceutical Ingredient (API) for bioequivalence studies or during the pre-formulation phase to assess excipient compatibility and release kinetics.

This guide details a side-by-side dissolution study comparing two immediate-release (IR) tablet formulations:

- Reference Formulation (Ref-001): A standard lactose/microcrystalline cellulose (MCC) based blend.
- Test Formulation (Test-002): A reformulated blend utilizing mannitol/croscopovidone to improve stability and disintegration.

Objective: To objectively evaluate whether the Test formulation demonstrates in vitro similarity to the Reference using the FDA-recommended similarity factor (

) across physiological pH ranges.

Compound Profile & Material Attributes

Understanding the physicochemical properties of the API is the prerequisite for selecting the correct dissolution parameters.

Attribute	Description	Impact on Dissolution
Compound	(S)-4-Cyanothiazolidine HCl	Polar, salt form.
Solubility	High (Water soluble)	Likely BCS Class I or III behavior. Sink conditions are easily achieved in standard 900 mL vessels.
pKa	~6.5 (Thiazolidine nitrogen)	pH-dependent solubility may be observed; higher solubility in acidic media (protonated form).
Stability	Hydrolysis risk (Nitrile group)	Critical Insight: Solutions must be analyzed within 24 hours. Autosampler temperature should be kept at 4°C.
UV Absorbance	Low (Lack of conjugation)	Expert Tip: Standard UV-Vis at 254 nm is insufficient. Use HPLC-UV at 210 nm or Refractive Index (RI) detection.

Experimental Protocol

Dissolution Method Parameters (USP <711>)

The following protocol is designed to be discriminative yet robust. Citing FDA guidance for IR solid dosage forms, we employ a multi-pH profile.

- Apparatus: USP Apparatus II (Paddle).[1]
- Speed: 50 RPM (Selected to maximize discrimination between formulations; 75 RPM often masks subtle differences).
- Volume: 900 mL.[2][3][4]
- Temperature: 37.0°C ± 0.5°C.[3][4]
- n (Units): 12 units per formulation (Required for statistically valid calculation).

Dissolution Media Selection

Three media were selected to simulate gastrointestinal transit:

- pH 1.2 (0.1 N HCl): Simulates gastric environment.[5]
- pH 4.5 (Acetate Buffer): Simulates proximal small intestine.
- pH 6.8 (Phosphate Buffer): Simulates intestinal fluid.

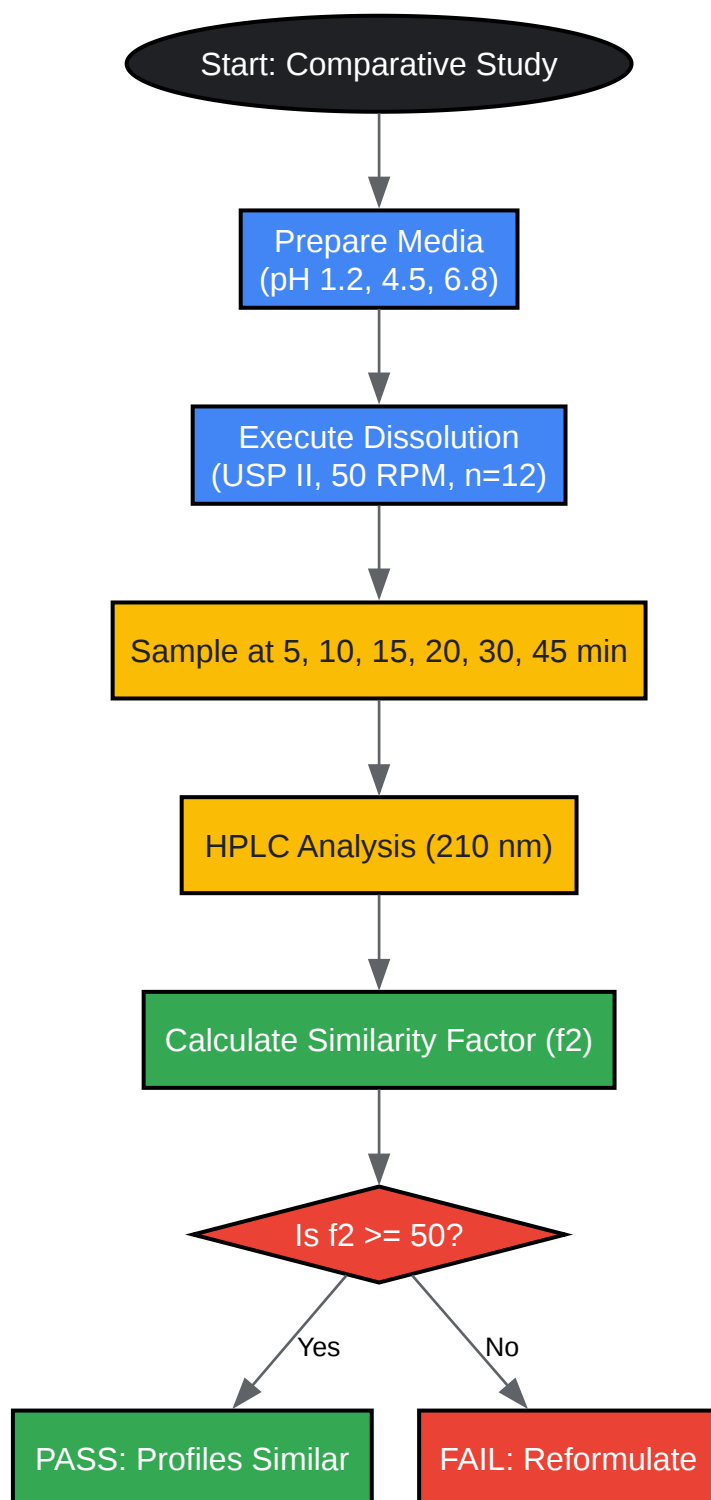
Analytical Quantitation (HPLC-UV)

Due to the low UV absorbance of the thiazolidine ring, a validated HPLC method is required.

- Column: C18, 4.6 x 150 mm, 5 µm (e.g., Agilent Zorbax or equivalent).
- Mobile Phase: 90:10 (Phosphate Buffer pH 3.0 : Acetonitrile). Note: The acidic buffer suppresses ionization of the silanols and the amine, improving peak shape.
- Flow Rate: 1.0 mL/min.
- Wavelength: 210 nm.
- Injection Volume: 20 µL.

Comparative Workflow Visualization

The following diagram outlines the decision logic for establishing similarity, grounded in FDA SUPAC-IR guidelines.



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Figure 1: Decision tree for comparative dissolution profiling compliant with regulatory standards.

Results & Data Analysis

Dissolution Profiles (Simulated Data)

The following data represents the mean percent dissolved (

) for the Reference vs. Test formulation.

Medium: pH 6.8 Phosphate Buffer (Most discriminative for this salt)

Time (min)	Ref-001 (% Dissolved)	Test-002 (% Dissolved)	% CV (Ref)	% CV (Test)
5	35.4	28.1	4.2	5.1
10	58.2	52.4	3.8	4.5
15	76.5	71.2	3.1	3.9
20	88.1	84.5	2.5	3.0
30	96.4	94.2	1.8	2.1
45	99.1	98.8	1.2	1.5

Statistical Comparison (Calculation)

The similarity factor

is calculated using the equation:

Calculation for pH 6.8 Data:

- Sum of Squared Differences:
- Average Squared Difference:
- Term inside log:

- Logarithm:

- Final

:

Interpretation: Since

(which is between 50 and 100), the Test-002 formulation is considered similar to the Reference formulation in pH 6.8 media.

Discussion & Expert Insights

Mechanism of Release

Both formulations exhibit immediate-release characteristics (BCS Class I/III behavior), releasing >85% of the drug within 20-30 minutes. The slightly slower release of Test-002 at the 5 and 10-minute marks is attributed to the mannitol in the matrix. Mannitol, while soluble, can create a slightly more tortuous path for water ingress compared to the purely lactose-based Reference, but it offers superior chemical stability for the nitrile group by reducing moisture sorption.

Common Pitfalls

- Floating Tablets: Thiazolidine HCl salts can be low density. If tablets float, use USP sinkers (wire helices) to ensure the dosage form remains at the bottom of the vessel.
- Filter Adsorption: The secondary amine in (S)-4-Cyanothiazolidine can adsorb to Nylon filters.
 - Validation Step: Always discard the first 3-5 mL of filtrate.
 - Recommendation: Use PVDF or PTFE hydrophilic filters (0.45 µm).

Regulatory Context

For an ANDA or reformulation filing, an

value > 50 in all three media (pH 1.2, 4.5, 6.8) is generally required to waive in vivo bioequivalence studies for lower strengths or proportional formulations [1, 2].

References

- U.S. Food and Drug Administration (FDA).Guidance for Industry: Dissolution Testing of Immediate Release Solid Oral Dosage Forms.[6][7][8] (1997).[9] Retrieved from [Link]
- Center for Research on Complex Generics.Alternatives to f2 Testing for Dissolution Similarity. (2020).[7] Retrieved from [Link]
- National Institutes of Health (NIH) - PubChem.Compound Summary: Hydrochlorothiazide (Structural Analog Reference). Retrieved from [Link]

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Sources

- 1. Development of a Discriminative Dissolution Method, Using In-Silico Tool for Hydrochlorothiazide and Valsartan Tablets - PMC [pmc.ncbi.nlm.nih.gov]
- 2. sigmaaldrich.com [sigmaaldrich.com]
- 3. dissolutiontech.com [dissolutiontech.com]
- 4. fda.gov [fda.gov]
- 5. scispace.com [scispace.com]
- 6. Guidance requirement for evaluation of similarity factor (f2) across global regulatory market | PPTX [slideshare.net]
- 7. complexgenerics.org [complexgenerics.org]
- 8. Dissolution Test: How to Interpret Profiles and Understand Similarity Factor [pharmacores.com]
- 9. Scientific and Regulatory Standards for Assessing Product Performance Using the Similarity Factor, f2 - PMC [pmc.ncbi.nlm.nih.gov]
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